Analytical Architecture: Structural Elucidation of 1-Bromo-4-(3-bromopropoxy)benzene

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Compound of Interest

Compound Name:	*1-Bromo-4-(3-bromopropoxy)benzene*
CAS No.:	*7497-87-2*
Cat. No.:	*B1267496*

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Executive Summary

1-Bromo-4-(3-bromopropoxy)benzene (CAS: 54997-89-6) represents a critical bifunctional building block in medicinal chemistry, particularly in the synthesis of Proteolysis Targeting Chimeras (PROTACs) and liquid crystals. Its structural integrity relies on the precise connectivity of a para-substituted benzene ring and a propyl ether linker terminated by an alkyl bromide.

This guide provides a rigorous, evidence-based framework for the structural elucidation of this molecule. By synthesizing Mass Spectrometry (MS) isotopic analysis with high-resolution Nuclear Magnetic Resonance (NMR) spectroscopy, we establish a self-validating protocol for confirming identity and purity.

Part 1: Synthesis Context & Impurity Profile

To interpret analytical data accurately, one must understand the genesis of the sample. This molecule is typically synthesized via a Williamson ether synthesis reacting 4-bromophenol with an excess of 1,3-dibromopropane under basic conditions (

).

Critical Impurity Flag:

- Bis-ether formation: If 1,3-dibromopropane is not used in excess, the phenol can attack both ends of the alkyl chain, forming 1,3-bis(4-bromophenoxy)propane.
- Differentiation: The target molecule has a terminal alkyl bromide (

  ), whereas the bis-ether impurity is symmetrical and lacks the alkyl bromide signal, doubling the integration of the aromatic signals relative to the linker.

Part 2: Mass Spectrometry (MS) – The Isotopic Fingerprint

The presence of two distinct bromine atoms (one aromatic, one aliphatic) creates a definitive isotopic signature that serves as the primary "Go/No-Go" decision gate.

Theoretical Basis

Bromine exists as two stable isotopes:

Br (50.7%) and

Br (49.3%).[1]

- Single Bromine: 1:1 ratio (M, M+2).[2][3]
- Double Bromine: When two bromine atoms are present, the probability distribution follows

  , resulting in a 1:2:1 ratio.

Diagnostic Criteria[3][4][5][6]

- Molecular Ion (

  ): 292, 294, 296 Da.
- Pattern Recognition:

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- m/z 292:

  Br (Ar) +

  Br (Alk) — Relative Intensity: ~50%

- m/z 294: Mixed isotopes (

  Br/

  Br) — Relative Intensity: ~100% (Base Peak)

- m/z 296:

  Br (Ar) +

  Br (Alk) — Relative Intensity: ~50%

Note: Loss of the propyl-bromide chain often yields a fragment at m/z 171/173 (4-bromophenol cation), reverting to a 1:1 isotopic pattern.

MS Logic Visualization

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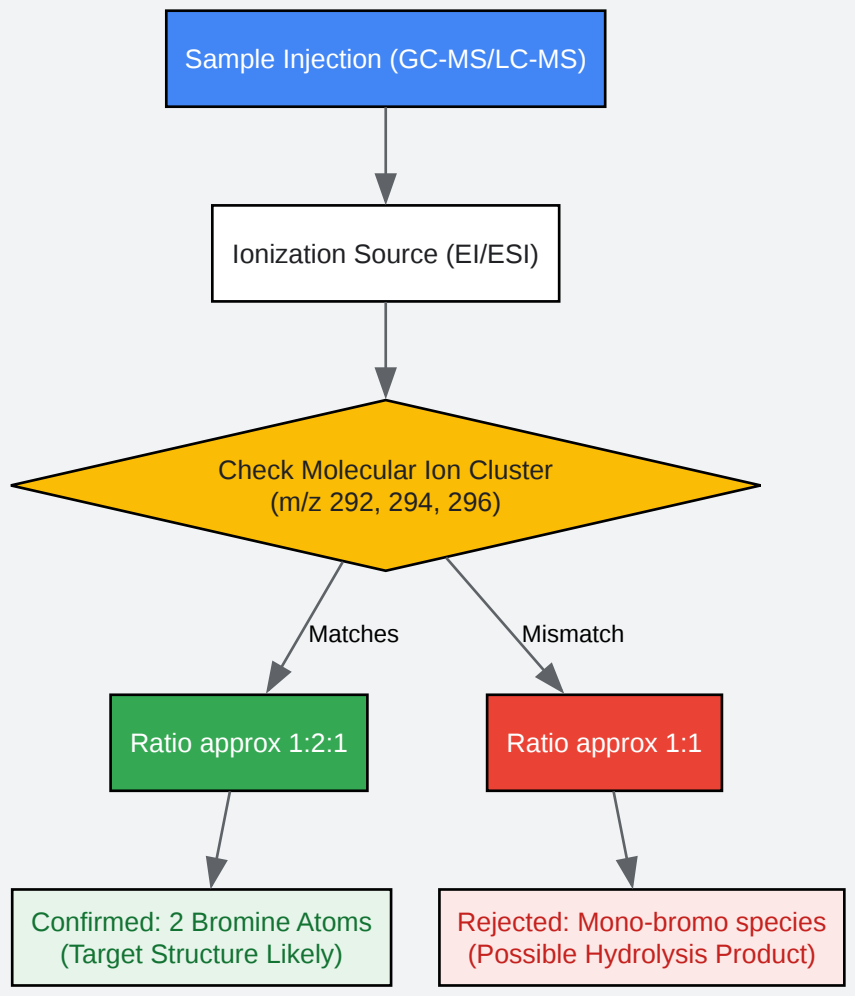

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Figure 1: Decision logic for validating bromine content via Mass Spectrometry.

Part 3: Nuclear Magnetic Resonance (NMR) Elucidation

NMR provides the connectivity map. The molecule consists of two distinct domains: the Aromatic System and the Aliphatic Linker.

H NMR Analysis (Proton)

Solvent:

(Chloroform-d) is standard. Frequency: 400 MHz or higher recommended for clear splitting.

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Functional Group	Chemical Shift (ppm)	Multiplicity	Integration	Coupling Constant ( )	Mechanistic Explanation
Ar-H (meta to O)	7.35 – 7.40	Doublet (d)	2H	~8.8 Hz	Ortho to Br (Ar). Deshielded by inductive effect of Br and resonance anisotropy.
Ar-H (ortho to O)	6.75 – 6.80	Doublet (d)	2H	~8.8 Hz	Ortho to Ether Oxygen. Shielded by electron donation (+M effect) from Oxygen lone pairs.
	4.05 – 4.10	Triplet (t)	2H	~6.0 Hz	Deshielded significantly by direct attachment to electronegative Oxygen.
	3.55 – 3.60	Triplet (t)	2H	~6.5 Hz	Deshielded by terminal aliphatic Bromine, but less than the oxygen-adjacent protons.

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(Central)	2.30 – 2.35	Quintet (p)	2H	~6.0-6.5 Hz	Shielded relative to neighbors; splits into a quintet (n+1 rule, 4 neighbors).

Key Structural Proof: The AA'BB' pattern in the aromatic region (two doublets resembling "roofing" tiles pointing toward each other) confirms para-substitution. If the substitution were meta or ortho, the splitting would be more complex (singlets or triplets involved).

C NMR Analysis (Carbon)

The carbon spectrum must show 9 distinct signals (due to symmetry in the benzene ring).

- Aromatic C-O (ipso): ~157 ppm (Deshielded by Oxygen).
- Aromatic C-H (meta to O): ~132 ppm.
- Aromatic C-H (ortho to O): ~116 ppm.
- Aromatic C-Br (ipso): ~113 ppm (Shielded by heavy atom effect).
- Aliphatic

  : ~65.5 ppm.[4]
- Aliphatic

  : ~30-32 ppm.
- Aliphatic Central

  : ~32-34 ppm.

NMR Connectivity Diagram

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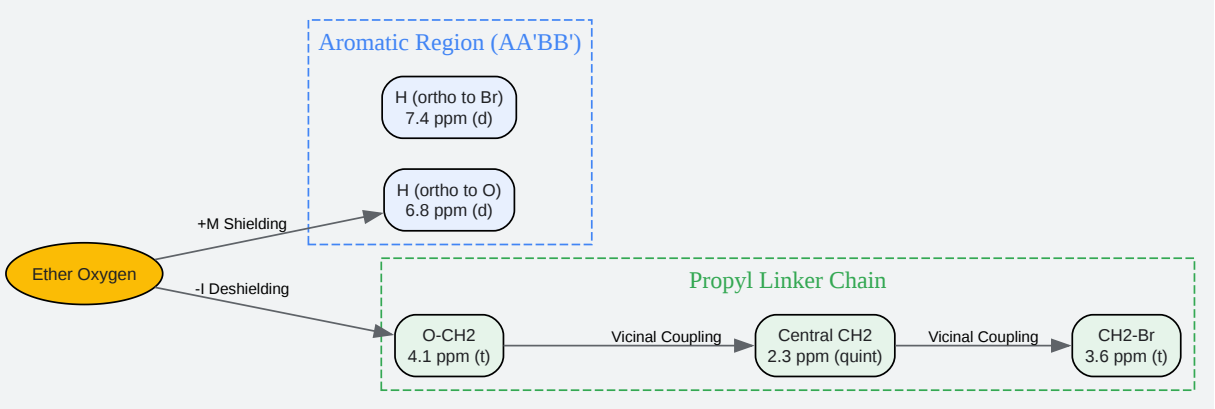

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Figure 2: NMR connectivity and electronic effects governing chemical shifts.

Part 4: Experimental Protocol (Standardized)

To ensure reproducibility, follow this protocol for analytical sample preparation.

Sample Preparation for NMR

- Mass: Weigh 10–15 mg of the solid/oil.
- Solvent: Add 0.6 mL of

  (99.8% D) containing 0.03% TMS (Tetramethylsilane) as an internal reference.
- Homogenization: Ensure complete dissolution. If the sample is an oil, vortex for 10 seconds.
- Filtration: If solid particulates remain (e.g., residual inorganic salts from synthesis), filter through a cotton plug into the NMR tube.

GC-MS Method Parameters

- Column: HP-5MS or equivalent (30m x 0.25mm x 0.25µm).

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- Carrier Gas: Helium at 1.0 mL/min.
- Temperature Program:
  - Start: 60°C (Hold 1 min).
  - Ramp: 20°C/min to 280°C.
  - End: 280°C (Hold 5 min).
- Inlet: Split mode (20:1), 250°C.
- Detector: MS Source 230°C, Quadrupole 150°C.

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